

Application Notes and Protocols for Enhancing the Bioavailability of Anethole Trithione

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Compound of Interest

Compound Name: Anethole trithione

CAS No.: 532-11-6

Cat. No.: B1667398

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of established and emerging techniques to improve the oral bioavailability of **anethole trithione** (ATT), a compound with significant therapeutic potential but limited by its poor aqueous solubility. Detailed experimental protocols and comparative data are presented to guide researchers in the formulation and development of ATT-based therapeutics.

Introduction to Anethole Trithione and Bioavailability Challenges

Anethole trithione (5-(p-methoxyphenyl)-1,2-dithiol-3-thione) is a sulfur-containing compound with a range of pharmacological activities, including choleric and sialogogue effects. It has been used in the treatment of xerostomia (dry mouth) and hepatobiliary disorders. The primary challenge in the clinical application of ATT is its poor oral bioavailability, which is attributed to its high lipophilicity ($\log P = 3.8$) and extremely low water solubility ($0.38 \mu\text{g/mL}$).^[1] This poor solubility limits its dissolution in the gastrointestinal fluids, a prerequisite for absorption.

Additionally, ATT undergoes rapid metabolism in the liver to its active metabolite, 4-hydroxy-anethole trithione (ATX).[1]

This document outlines several formulation strategies to overcome these limitations, including lipid-based formulations, prodrug synthesis, solid dispersions, nanoparticle-based delivery systems, cyclodextrin inclusion complexes, and self-emulsifying drug delivery systems (SEDDS).

Quantitative Data on Bioavailability Enhancement

The following tables summarize the quantitative improvements in the pharmacokinetic parameters of **anethole trithione** achieved through various formulation strategies.

Table 1: Pharmacokinetic Parameters of Lipid-Based Formulations of **Anethole Trithione** in Rats[2]

Formulation	Dose (mg/kg)	Cmax (ng/mL)	Tmax (h)	AUC0-8h (ng·h/mL)	Relative Bioavailability (%)
Aqueous Suspension	6.75	10.2 ± 3.1	2.0	35.7 ± 8.9	100
SCT-SME	6.75	20.8 ± 5.4	1.5	51.2 ± 11.3	143.4
MCT-SME	6.75	35.6 ± 7.8	1.0	78.9 ± 15.6	221.0
LCT-SME	6.75	48.7 ± 9.2	1.0	107.1 ± 20.4	300.0
SCT Oil Solution	6.75	25.4 ± 6.1	2.0	62.3 ± 12.5	174.5
MCT Oil Solution	6.75	28.9 ± 5.9	2.0	68.7 ± 14.1	192.4
LCT Oil Solution	6.75	26.1 ± 6.5	2.0	65.4 ± 13.3	183.2

SCT: Short-Chain Triglycerides, MCT: Medium-Chain Triglycerides, LCT: Long-Chain Triglycerides, SME: Sub-microemulsion, AUC: Area Under the Curve. Data are presented as

mean $\pm$ standard deviation.

Table 2: Solubility of **Anethole Trithione** and its Phosphate Prodrug (ATXP)[3]

Compound	Solubility in Ultrapure Water (mg/mL)	Solubility in NaCl Solution (pH 7.4) (mg/mL)	Solubility in PBS (pH 7.4) (mg/mL)	Fold Increase in Aqueous Solubility (approx.)
Anethole Trithione (ATT)	0.00038	-	-	1
ATX Phosphate Prodrug (ATXP)	2.1	1.5	1.7	> 5500

ATX: 4-hydroxy-**anethole trithione**, the active metabolite of ATT.

Table 3: Pharmacokinetic Parameters of ATX after Oral Administration of ATT and its Phosphate Prodrug (ATXP) in Rats[3]

Formulation	Dose (mg/kg)	Cmax (ng/mL)	Tmax (h)	AUC0-t (ng·h/mL)
ATT	17.1	110.5 $\pm$ 45.3	4.3 $\pm$ 2.1	1021.8 $\pm$ 210.6
ATXP	25	2015.3 $\pm$ 254.7	0.5 $\pm$ 0.2	3927.4 $\pm$ 321.5

Data are presented as mean $\pm$ standard deviation.

Experimental Protocols

Lipid-Based Formulations: Sub-microemulsions (SMEs)

This protocol describes the preparation of an oil-in-water sub-microemulsion of **anethole trithione**.

Materials:

- **Anethole Trithione (ATT)**

- Triglyceride oil (e.g., long-chain triglyceride like soybean oil)
- Lecithin (e.g., soy lecithin)
- Poloxamer (e.g., Poloxamer 188)
- Glycerin
- Purified water
- High-pressure homogenizer

Protocol:

- Oil Phase Preparation: Dissolve **anethole trithione** and lecithin in the selected triglyceride oil. Gently heat to 30-40°C to facilitate dissolution.
- Aqueous Phase Preparation: Dissolve the poloxamer and glycerin in purified water.
- Coarse Emulsion Formation: Add the oil phase to the aqueous phase under high-speed stirring to form a coarse emulsion.
- Homogenization: Pass the coarse emulsion through a high-pressure homogenizer at an appropriate pressure (e.g., 800-1000 bar) for a sufficient number of cycles (e.g., 5-10 cycles) to achieve a uniform sub-microemulsion with the desired particle size.
- Characterization:
 - Particle Size and Polydispersity Index (PDI): Determine using dynamic light scattering (DLS).
 - Zeta Potential: Measure to assess the stability of the emulsion.
 - Entrapment Efficiency: Determine by separating the free drug from the emulsion using ultracentrifugation and quantifying the drug in the supernatant.
 - In Vitro Drug Release: Perform using a dialysis bag method in a simulated gastrointestinal fluid.

Prodrug Synthesis: Phosphate Prodrug of ATX

This protocol outlines the synthesis of a water-soluble phosphate prodrug of the active metabolite of ATT, 4-hydroxy-**anethole trithione** (ATX).^[3]

Materials:

- **Anethole Trithione** (ATT)
- Anhydrous pyridine hydrochloride
- Dichloromethane
- Pyridine
- Phosphorus oxychloride
- Sodium bicarbonate
- Ethyl acetate
- Sodium sulfate

Protocol:

- Synthesis of ATX from ATT: a. Mix ATT with anhydrous pyridine hydrochloride in a round-bottom flask. b. Heat the mixture to 220°C for 30 minutes under a nitrogen atmosphere. c. Cool the reaction mixture and add ethyl acetate and water. Stir at 50°C for 30 minutes. d. Filter the suspension, separate the organic layer, wash with water, dry with sodium sulfate, and decolorize with activated carbon. e. Concentrate the organic layer to obtain crude ATX, which can be further purified by chromatography.
- Synthesis of ATX Phosphate (ATXP): a. Dissolve ATX in dichloromethane and add pyridine. b. Cool the mixture to below -10°C. c. Add phosphorus oxychloride dropwise and stir for approximately 5 hours at -5 to 0°C. d. Quench the reaction with ice water. e. Adjust the pH of the aqueous layer to 7.0-7.5 with a saturated sodium bicarbonate solution. f. Wash the aqueous layer with ethyl acetate to remove unreacted ATX. g. Lyophilize the aqueous layer to obtain the ATX phosphate prodrug (ATXP).

- Characterization:
 - Confirm the structure using NMR and Mass Spectrometry.
 - Determine the aqueous solubility in various buffers.
 - Evaluate the stability in solution at different pH values.
 - Assess the conversion of the prodrug to the active drug in the presence of alkaline phosphatase.

Solid Dispersions

This protocol describes the preparation of **anethole trithione** solid dispersions using the solvent evaporation method.

Materials:

- **Anethole Trithione** (ATT)
- Polymer (e.g., Polyvinylpyrrolidone (PVP) K30 or Hydroxypropyl Methylcellulose (HPMC))
- Organic solvent (e.g., ethanol, methanol, or a mixture)

Protocol:

- **Dissolution:** Dissolve both **anethole trithione** and the chosen polymer in the organic solvent in various drug-to-polymer ratios (e.g., 1:1, 1:2, 1:5 w/w).
- **Solvent Evaporation:** Evaporate the solvent using a rotary evaporator under reduced pressure at a controlled temperature (e.g., 40-50°C).
- **Drying:** Dry the resulting solid mass in a vacuum oven at room temperature for 24-48 hours to remove any residual solvent.
- **Pulverization and Sieving:** Pulverize the dried solid dispersion using a mortar and pestle and pass it through a sieve to obtain a uniform particle size.
- **Characterization:**

- Drug Content: Determine the drug content uniformity by dissolving a known amount of the solid dispersion in a suitable solvent and analyzing it using UV-Vis spectrophotometry or HPLC.
- Solid-State Characterization: Use Differential Scanning Calorimetry (DSC) and X-ray Powder Diffraction (XRPD) to confirm the amorphous nature of the drug in the dispersion.
- In Vitro Dissolution Study: Perform dissolution testing using a USP dissolution apparatus (e.g., Apparatus II, paddle method) in a suitable dissolution medium (e.g., simulated gastric fluid or simulated intestinal fluid).

Nanoparticle-Based Delivery: PLGA Nanoparticles

This protocol details the preparation of **anethole trithione**-loaded poly(lactic-co-glycolic acid) (PLGA) nanoparticles using an oil-in-water (o/w) single emulsion-solvent evaporation method.

Materials:

- **Anethole Trithione** (ATT)
- Poly(lactic-co-glycolic acid) (PLGA)
- Dichloromethane (DCM) or Ethyl Acetate
- Poly(vinyl alcohol) (PVA) solution (e.g., 1-5% w/v)
- Purified water

Protocol:

- Organic Phase Preparation: Dissolve **anethole trithione** and PLGA in the organic solvent.
- Emulsification: Add the organic phase to the aqueous PVA solution and emulsify using a high-speed homogenizer or a probe sonicator to form an o/w emulsion.
- Solvent Evaporation: Stir the emulsion at room temperature for several hours to allow the organic solvent to evaporate, leading to the formation of solid nanoparticles.

- Nanoparticle Collection: Collect the nanoparticles by centrifugation, and wash them with purified water to remove excess PVA and unencapsulated drug.
- Lyophilization: Resuspend the washed nanoparticles in a small amount of water containing a cryoprotectant (e.g., trehalose) and freeze-dry them to obtain a powder.
- Characterization:
 - Particle Size, PDI, and Zeta Potential: Analyze using DLS.
 - Morphology: Visualize the shape and surface of the nanoparticles using Scanning Electron Microscopy (SEM) or Transmission Electron Microscopy (TEM).
 - Drug Loading and Encapsulation Efficiency: Determine by dissolving a known amount of nanoparticles in a suitable solvent and quantifying the drug content.
 - In Vitro Drug Release: Study the release profile using a dialysis or sample and separate method.

Cyclodextrin Inclusion Complexes

This protocol describes the preparation of an **anethole trithione**-hydroxypropyl- β -cyclodextrin (HP- β -CD) inclusion complex using the kneading method.

Materials:

- **Anethole Trithione (ATT)**
- Hydroxypropyl- β -cyclodextrin (HP- β -CD)
- Water-ethanol mixture

Protocol:

- Molar Ratio Determination: Determine the optimal molar ratio of ATT to HP- β -CD (commonly 1:1).

- Kneading: Place the HP- β -CD in a mortar and add a small amount of the water-ethanol mixture to form a paste.
- Complexation: Gradually add the **anethole trithione** to the paste and knead for a specified period (e.g., 60 minutes). Add small amounts of the solvent mixture as needed to maintain a suitable consistency.
- Drying: Dry the resulting paste in a vacuum oven at a controlled temperature.
- Characterization:
 - Phase Solubility Studies: Determine the stability constant of the complex by measuring the solubility of ATT in aqueous solutions of increasing HP- β -CD concentrations.
 - Solid-State Characterization: Confirm the formation of the inclusion complex using DSC, XRPD, and Fourier-Transform Infrared (FTIR) spectroscopy.
 - In Vitro Dissolution: Compare the dissolution rate of the inclusion complex with that of the pure drug and a physical mixture.

Self-Emulsifying Drug Delivery Systems (SEDDS)

This protocol outlines the development of a liquid SEDDS formulation for **anethole trithione**.

Materials:

- **Anethole Trithione (ATT)**
- Oil (e.g., medium-chain triglycerides, oleic acid)
- Surfactant (e.g., Cremophor EL, Tween 80)
- Co-surfactant/Co-solvent (e.g., Transcutol HP, PEG 400)

Protocol:

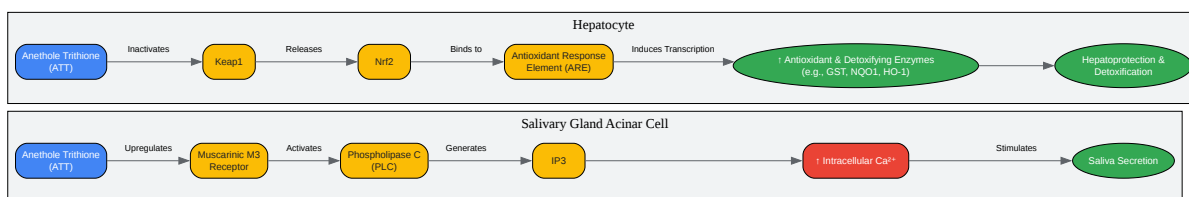
- Excipient Screening: Determine the solubility of ATT in various oils, surfactants, and co-surfactants to select the components with the highest solubilizing capacity.

- Construction of Pseudo-ternary Phase Diagrams: a. Select the oil, surfactant, and co-surfactant based on the screening results. b. Prepare mixtures of the surfactant and co-surfactant (S_mix) in different weight ratios (e.g., 1:1, 2:1, 1:2). c. For each S_mix ratio, mix it with the oil at various weight ratios (e.g., from 9:1 to 1:9). d. Titrate each oil/S_mix mixture with water and observe the formation of emulsions. e. Construct a phase diagram to identify the self-emulsifying region.
- Formulation Preparation: a. Select a formulation from the optimal region of the phase diagram. b. Dissolve the **anethole trithione** in the oil/surfactant/co-surfactant mixture with gentle stirring until a clear solution is obtained.
- Characterization:
 - Self-Emulsification Time: Measure the time taken for the formulation to form an emulsion upon dilution in an aqueous medium under gentle agitation.
 - Droplet Size and PDI: Determine the globule size and distribution of the resulting emulsion using DLS.
 - Thermodynamic Stability: Centrifuge the formulation and subject it to freeze-thaw cycles to assess its stability.
 - In Vitro Drug Release: Evaluate the release of ATT from the SEDDS formulation in simulated gastrointestinal fluids.

Signaling Pathways and Experimental Workflows

Signaling Pathways of Anethole Trithione

Anethole trithione exerts its therapeutic effects through multiple signaling pathways. Its sialogogue action is primarily mediated by the upregulation of muscarinic acetylcholine receptors, while its hepatoprotective and antioxidant effects are linked to the activation of the Nrf2 pathway.

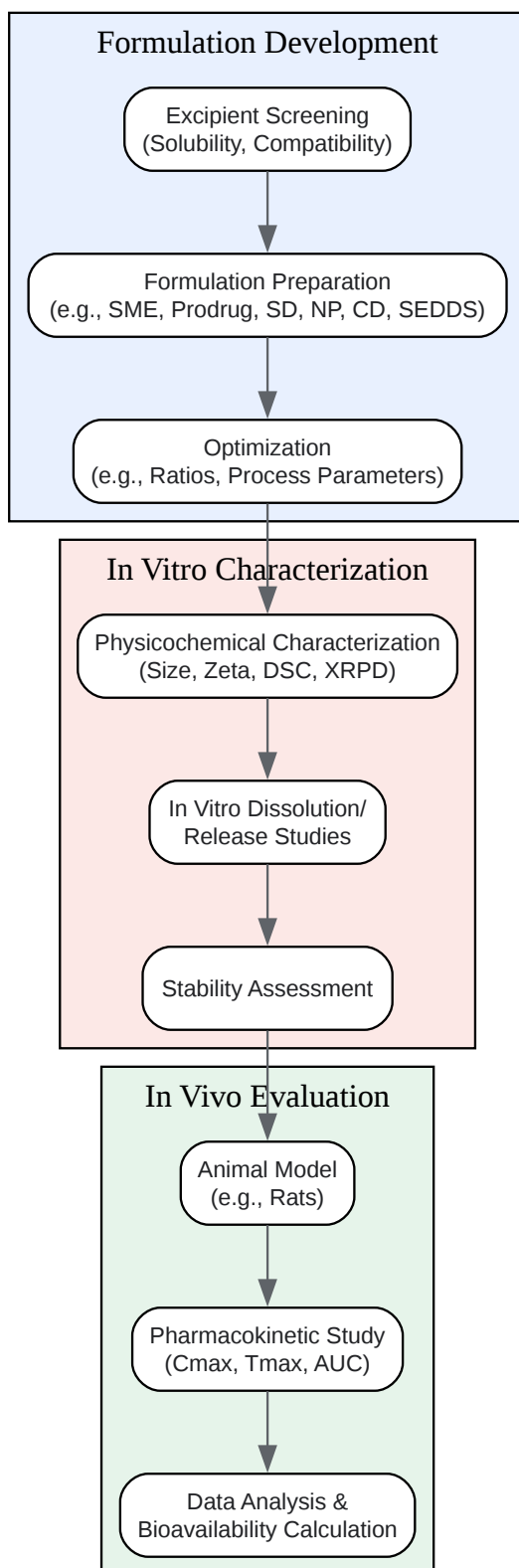


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Caption: Signaling pathways of **anethole trithione**.

Experimental Workflow for Bioavailability Enhancement

The general workflow for developing and evaluating a novel formulation of **anethole trithione** to improve its bioavailability is depicted below.



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Caption: General experimental workflow.

Conclusion

Improving the oral bioavailability of **anethole trithione** is a critical step in realizing its full therapeutic potential. The techniques and protocols outlined in these application notes provide a solid foundation for researchers to develop novel and effective formulations. Lipid-based systems and prodrug strategies have shown significant promise in preclinical studies. Further research into solid dispersions, nanoparticle-based delivery, cyclodextrin complexes, and SEDDS is warranted to explore their potential for enhancing the bioavailability of this valuable compound. Careful characterization and in vivo evaluation are essential to translate these formulation strategies into clinically viable products.

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